

Technical Support Center: Pc-786 Clinical Trial Program

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Compound of Interest

Compound Name: *Pc-786*

Cat. No.: *B609854*

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For Researchers, Scientists, and Drug Development Professionals

This document provides technical information and frequently asked questions regarding the clinical trial of **Pc-786**, an investigational inhaled antiviral for the treatment of Respiratory Syncytial Virus (RSV) infection.

Frequently Asked Questions (FAQs)

Q1: Why was the Phase 2 clinical trial NCT03715023 for **Pc-786** terminated?

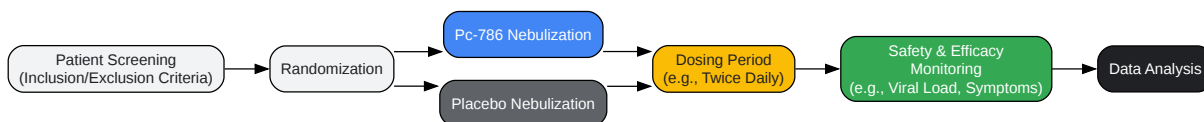
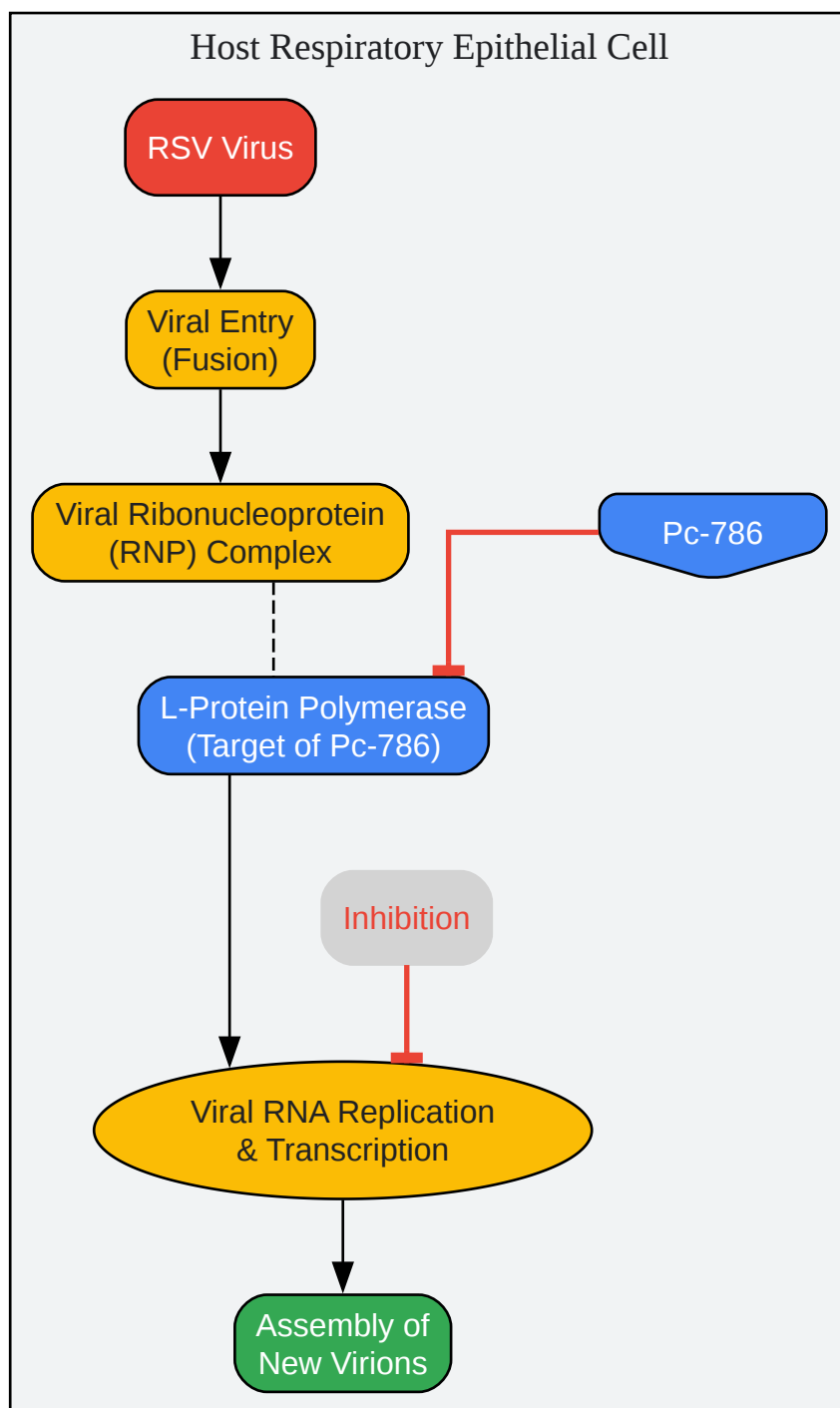
The specific reason for the termination of the Phase 2 clinical trial NCT03715023, sponsored by Pulmocide Ltd., has not been publicly disclosed by the company. Clinical trials can be terminated for a variety of reasons, which may include but are not limited to, administrative decisions, strategic shifts in research focus, or unforeseen safety or efficacy findings. Without an official statement from the sponsor, the precise rationale for the termination remains unconfirmed.

Q2: What is the proposed mechanism of action for **Pc-786**?

Pc-786 is a potent, non-nucleoside inhibitor of the Respiratory Syncytial Virus (RSV) L-protein polymerase. The L-protein is a critical component of the viral RNA-dependent RNA polymerase (RdRp) complex, which is essential for the replication and transcription of the viral genome. By inhibiting the L-protein, **Pc-786** is designed to prevent viral replication in the epithelial cells of the respiratory tract.

Signaling Pathway and Experimental Workflow

Mechanism of Action: **Pc-786** Inhibition of RSV Replication



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